

An In-depth Technical Guide to 4-(2,4-Dimethylphenyl)-1,3-thiazole

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Compound of Interest

Compound Name: 4-(2,4-Dimethylphenyl)-1,3-thiazole

Cat. No.: B1351935

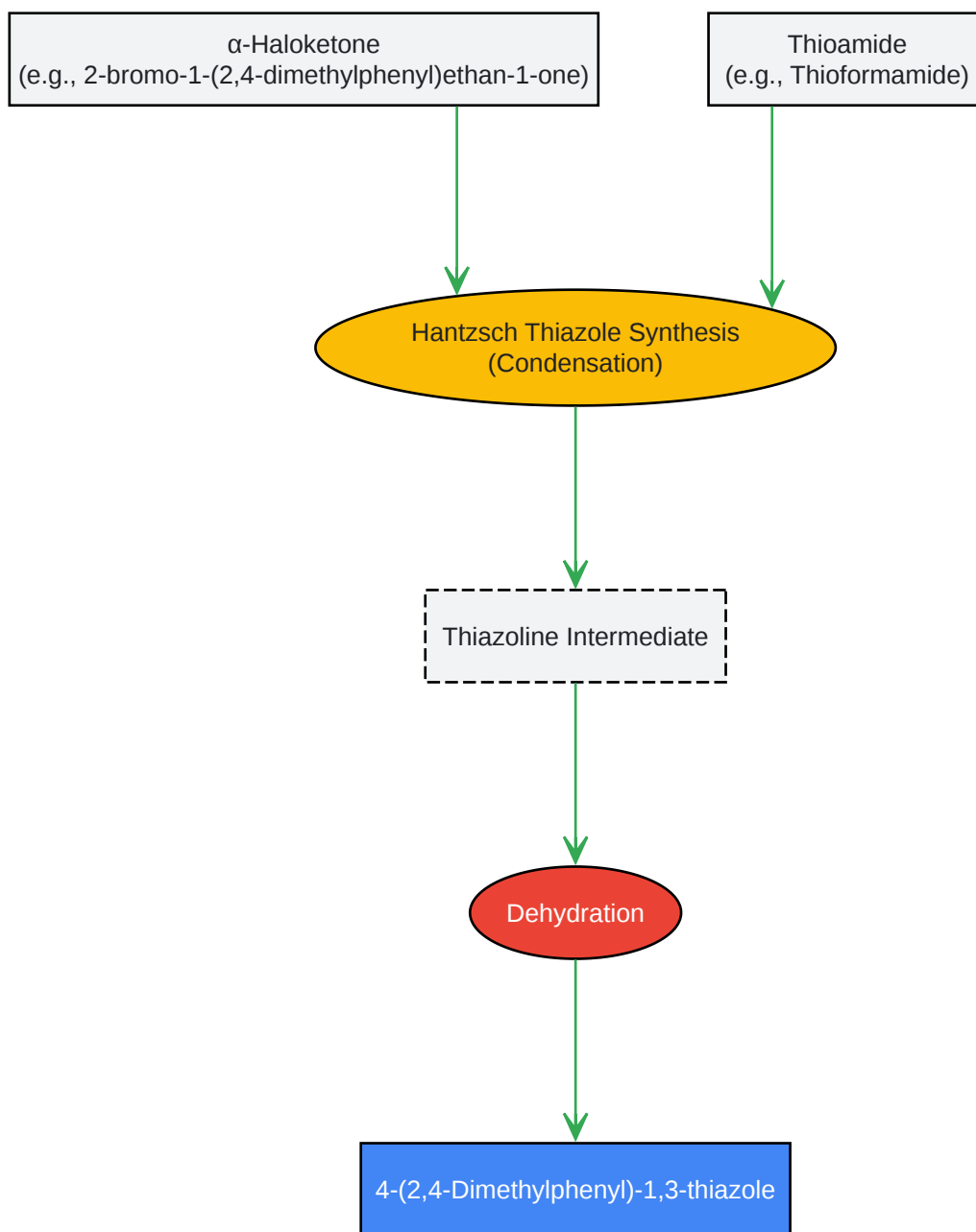
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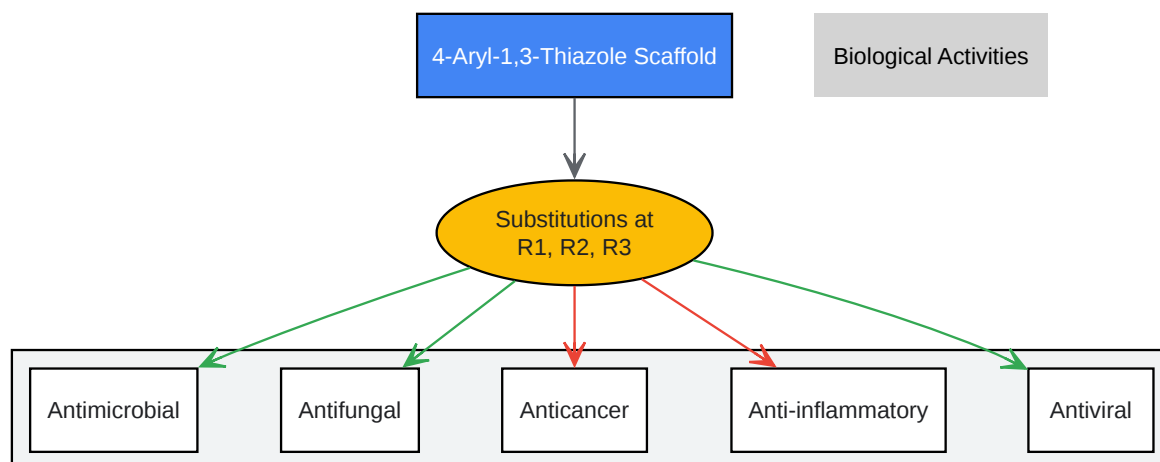
This technical guide provides a comprehensive overview of **4-(2,4-dimethylphenyl)-1,3-thiazole**, detailing its chemical structure, properties, synthesis, and the biological significance of the broader class of 4-aryl-1,3-thiazole derivatives. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

IUPAC Name and Chemical Structure

The nomenclature for this heterocyclic compound as per the International Union of Pure and Applied Chemistry (IUPAC) standards is **4-(2,4-Dimethylphenyl)-1,3-thiazole**.

The chemical structure consists of a 1,3-thiazole ring, which is a five-membered aromatic ring containing one sulfur and one nitrogen atom at positions 1 and 3, respectively. This thiazole ring is substituted at the 4th position with a 2,4-dimethylphenyl group.





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